

Ledoxantrone Topoisomerase II inhibitor activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ledoxantrone

CAS No.: 113457-05-9

Cat. No.: S548628

Get Quote

Ledoxantrone at a Glance

The table below summarizes the key information found on **ledoxantrone**:

Attribute	Description
Development Status	Investigated in Phase II clinical trials about 25 years ago for metastatic colorectal cancer and hormone-refractory prostate cancer [1].
Reported Efficacy	Demonstrated weak activity in these trials at the prescribed dose and schedule [1].
Core Structure	Based on the indazole heterocyclic scaffold, a structure known for a broad spectrum of pharmacological activities [1].
Mechanistic Class	A Topoisomerase II (TOP2) inhibitor , similar to other anthracycline-like drugs [1].

Information Limitations

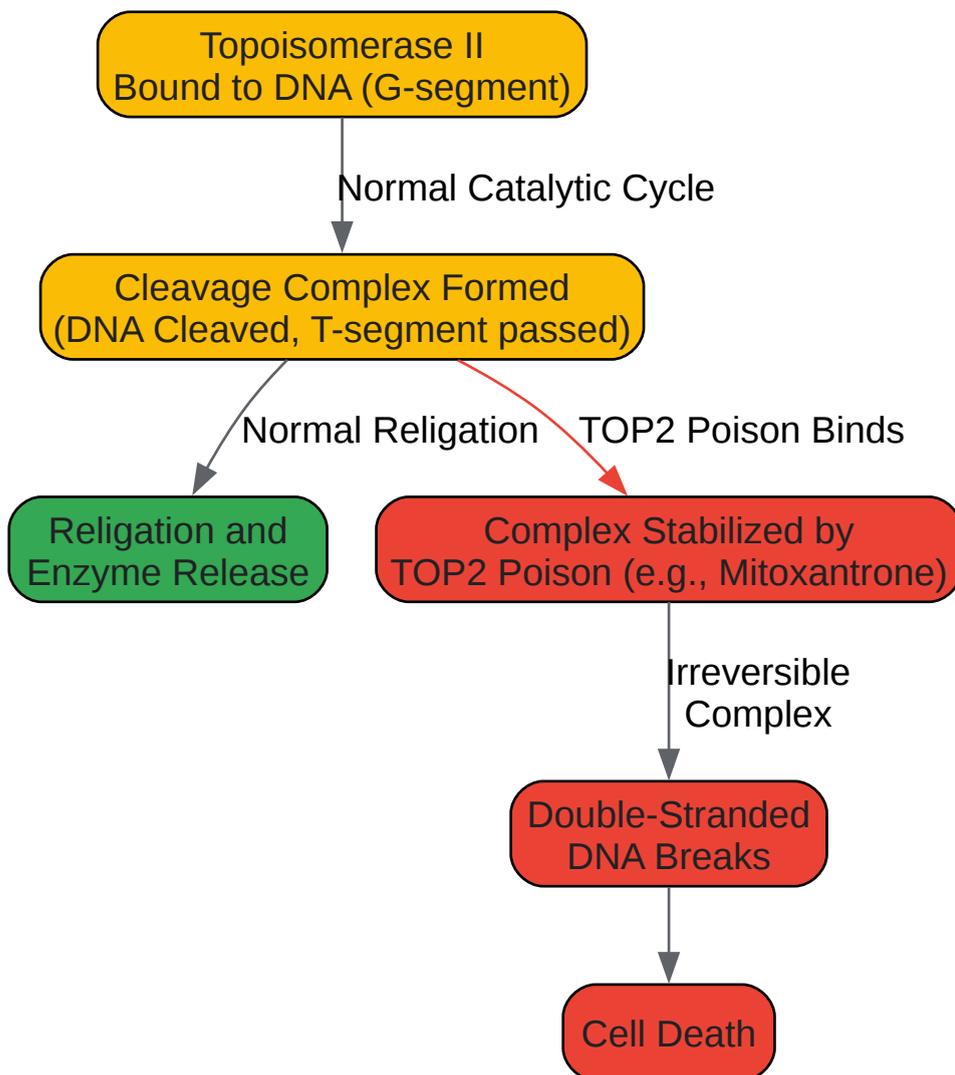
A full summary of quantitative data or detailed experimental protocols for **ledoxantrone** is not available in the search results. The primary source describes it as an older compound with limited efficacy from past clinical trials [1].

Mechanisms of Topoisomerase II Inhibition

While specific data on **ledoxantrone** is scarce, the search results provide detailed mechanisms for similar TOP2-targeting drugs like mitoxantrone, which can serve as a useful reference.

TOP2 enzymes are crucial for DNA replication and cell proliferation. TOP2 inhibitors are often classified as "poisons" because they stabilize a transient DNA-enzyme complex, leading to DNA damage and cell death [2] [3].

The diagram below illustrates this general mechanism of action for TOP2 poisons.



[Click to download full resolution via product page](#)

For researchers, the experimental methodologies used to study these mechanisms for drugs like **mitoxantrone** include:

- **Molecular Docking Calculations:** Used to explore how drugs and their derivatives bind to and inhibit TOP2A, analyzing noncovalent interactions like hydrogen bonding and π -stacking [2].
- **In Vitro Cleavage/Decatenation Assays:** Use recombinant human TOP2A or TOP2B enzyme and kDNA or plasmid DNA to measure inhibition of enzyme activity [3].
- **Cellular Complex Detection (TARDIS Assay):** Detects and quantifies TOP2-DNA covalent complexes stabilized within cells, confirming the drug acts as a TOP2 poison [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Recent Advances in Synthetic Strategies and Biological ... - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Inhibition of DNA Topoisomerase Type II α (TOP2A) by ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Intercalating TOP2 Poisons Attenuate Topoisomerase ... [[sciencedirect.com](https://www.sciencedirect.com/)]

To cite this document: Smolecule. [Ledoxantrone Topoisomerase II inhibitor activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548628#ledoxantrone-topoisomerase-ii-inhibitor-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com